

Decoding the Certificate of Analysis: A Technical Guide to Simvastatin Acid-d6

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Compound of Interest

Compound Name: *Simvastatin acid-d6*

Cat. No.: *B15613541*

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) is a critical document that guarantees the quality and purity of a reference standard. This in-depth guide provides a detailed explanation of a typical CoA for **Simvastatin acid-d6**, a deuterated internal standard essential for the accurate quantification of simvastatin and its active metabolite, simvastatin acid, in various analytical applications.^{[1][2][3]} Understanding the components of a CoA is paramount for ensuring the reliability and reproducibility of experimental data.^{[4][5][6][7]}

Product Information and Specifications

The initial section of a CoA provides fundamental details about the compound. This includes the product name, chemical name, batch number, and CAS number.^[8] It also outlines the molecular formula and weight, which are crucial for accurate concentration calculations.^[8] Storage and handling conditions are specified to ensure the long-term stability of the compound.^[8]

Table 1: General Product Information

Parameter	Specification
Product Name	Simvastatin Hydroxy Acid D6 (Sodium Salt)
Chemical Name	(3R,5R)-7-((1S,2S,6R,8S,8aR)-8-((2,2-Bis(methyl-d3)butanoyl)oxy)-2,6-dimethyl-1,2,6,7,8,8a-hexahydronaphthalen-1-yl)-3,5-dihydroxyheptanoic acid sodium salt
CAS Number	2747915-76-8
Molecular Formula	C ₂₅ H ₃₄ D ₆ O ₆ Na
Molecular Weight	465.61 g/mol
Storage Condition	2-8 °C in a well-closed container
Handling Condition	25-30 °C in a well-closed container

Data synthesized from multiple sources.[\[8\]](#)[\[9\]](#)

Analytical Data and Experimental Protocols

This core section of the CoA presents the results of various analytical tests performed to confirm the identity, purity, and quality of the standard.

Appearance and Solubility

A qualitative description of the physical state and color of the material is provided, along with its solubility in different solvents.

Table 2: Physical Properties

Test	Result
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Based on typical descriptions for similar compounds.[\[10\]](#)

Identity Confirmation

The identity of **Simvastatin acid-d6** is confirmed using spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Proton NMR spectroscopy is used to verify the chemical structure of the molecule. The spectrum is compared against a reference to ensure it conforms to the expected structure of **Simvastatin acid-d6**.^[8]

Experimental Protocol: ¹H-NMR Spectroscopy

A sample of the **Simvastatin acid-d6** is dissolved in a deuterated solvent, typically DMSO-d₆.^[11] The ¹H NMR spectrum is then acquired on a high-resolution NMR spectrometer. The chemical shifts, splitting patterns, and integration of the peaks are analyzed to confirm the presence of characteristic protons and the absence of significant impurities.^[11]

Mass spectrometry confirms the molecular weight of the compound. For deuterated standards, it is also crucial for determining the isotopic purity.

Experimental Protocol: Mass Spectrometry

The sample is introduced into a mass spectrometer, typically using an electrospray ionization (ESI) source in positive or negative ion mode.^{[2][12]} The mass-to-charge ratio (m/z) of the molecular ion is measured and compared to the calculated theoretical mass. For **Simvastatin acid-d6**, the expected precursor ion [M+H]⁺ would be approximately m/z 425.4.^[2]

Table 3: Identity Confirmation Results

Test	Result
¹ H-NMR	Conforms to structure
Mass Spectrometry	Conforms to structure

Synthesized from typical CoA data.^[8]

Purity Determination

Chromatographic techniques are employed to assess the purity of the compound and quantify any impurities.

HPLC is a standard method for determining the chromatographic purity of pharmaceutical compounds.^{[10][13]}

Experimental Protocol: HPLC Purity Analysis

A validated reverse-phase HPLC (RP-HPLC) method is used for the analysis.^{[13][14]}

- Column: C18 analytical column (e.g., 250 x 4.6 mm, 5 μ m).^[14]
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., 0.1% orthophosphoric acid in water) and an organic solvent (e.g., acetonitrile).^[13] A typical mobile phase composition could be acetonitrile and water (80:20 v/v) with 0.1% orthophosphoric acid.^[13]
- Flow Rate: Typically 1.0 mL/min.^{[13][14]}
- Detection: UV detection at a specific wavelength, often around 238 nm for simvastatin and its derivatives.^{[15][16]}
- Quantification: The purity is determined by the area percentage of the main peak relative to the total peak area.

Table 4: Purity and Impurity Profile

Test	Specification	Result
Chromatographic Purity (HPLC)	$\geq 98\%$	>98.2%
Any other individual impurity	$\leq 0.1\%$	Conforms
Total impurity	$\leq 1.0\%$	Conforms

Data based on typical purity specifications.^{[10][13]}

Isotopic Enrichment

For a deuterated standard, the isotopic purity is a critical parameter. It indicates the percentage of the deuterated form relative to the unlabeled form. This is typically determined by mass spectrometry.

Experimental Protocol: Isotopic Enrichment by LC-MS/MS

The analysis is performed using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system. The relative intensities of the mass signals corresponding to the deuterated (d6) and non-deuterated (d0) forms of Simvastatin acid are measured.

- LC System: High-performance liquid chromatography system.[\[12\]](#)
- Mass Spectrometer: Triple quadrupole mass spectrometer with an ESI source.[\[2\]](#)[\[12\]](#)
- Ionization Mode: Positive ion mode.[\[12\]](#)
- MRM Transitions:
 - Simvastatin acid: Monitor the appropriate precursor to product ion transition.
 - **Simvastatin acid-d6**: Monitor the appropriate precursor to product ion transition (e.g., m/z 425.3 → 291.2 for Simvastatin-d6).[\[12\]](#)

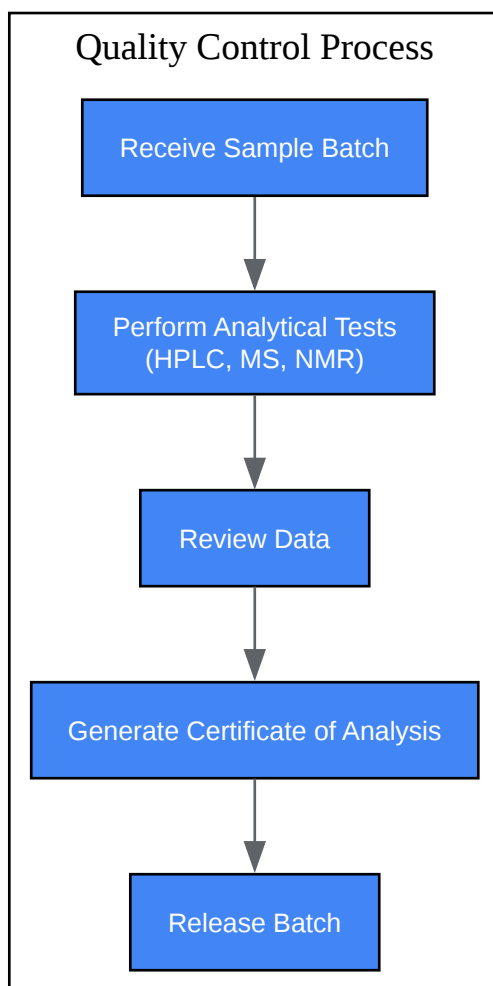
Table 5: Isotopic Purity

Test	Specification	Result
Isotopic Enrichment	≥ 99 atom % D	Conforms

This is a typical specification for high-quality deuterated standards.

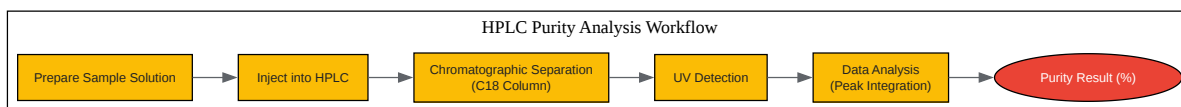
Visualizing Workflows and Pathways

Diagrams are essential for visualizing complex processes and relationships in analytical chemistry.



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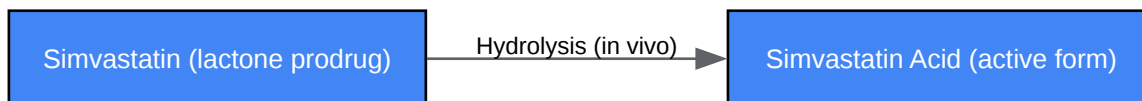
Quality control workflow for issuing a CoA.



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Analytical workflow for HPLC purity determination.

Simvastatin itself is a prodrug that is hydrolyzed in vivo to its active β -hydroxy acid form, Simvastatin acid.[10][15]



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Metabolic activation of Simvastatin.

Conclusion

The Certificate of Analysis for **Simvastatin acid-d6** is a comprehensive document that provides assurance of the identity, purity, and quality of this critical analytical standard.[4][5][6] For researchers in drug development, a thorough understanding of the data and methodologies presented in the CoA is essential for generating accurate and reliable results in pharmacokinetic, bioequivalence, and toxicokinetic studies.[12] The use of a well-characterized, high-purity deuterated internal standard like **Simvastatin acid-d6** is fundamental to the robustness and validity of bioanalytical methods.[1][3]

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